

# Technical Guide: Sourcing and Synthesis of 2-Acetyl-6-ethoxypyridine

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## Compound of Interest

Compound Name: 1-(6-Ethoxypyridin-2-yl)ethanone

CAS No.: 21190-90-9

Cat. No.: B3349251

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CAS Registry Number: 21190-90-9 IUPAC Name: **1-(6-ethoxypyridin-2-yl)ethanone** Formula:  
C

H

NO

Molecular Weight: 165.19 g/mol

## Part 1: Executive Summary & Sourcing Landscape The "Make vs. Buy" Assessment

2-Acetyl-6-ethoxypyridine is a structural analog of the widely used flavorant 2-acetyl-6-methoxypyridine (Acetyl Pyridine). While the methoxy analog is a commodity chemical in the flavor and fragrance (F&F) industry, the ethoxy variant is significantly less common, often classified as a Fine Chemical or Building Block rather than a bulk commodity.

Researchers seeking this compound typically face a "Make vs. Buy" decision based on purity requirements and timeline.

Feature	Commercial Status	Implication for Procurement
Availability	Tier 2 (Limited)	Stocked by major catalog houses (Sigma, etc.) but rarely in bulk (>1kg).
Primary Grade	Research / Lab Grade	Purity typically 95-97%. Not standard Food Grade (FEMA/GRAS status is less common than methoxy).
Lead Time	2–6 Weeks	Often ships from secondary warehouses (e.g., Japan/Europe) if not in US stock.
Cost Basis	High ( 150 / gram)	Significantly more expensive than the methoxy analog due to lower demand volume.

## Validated Supplier Matrix

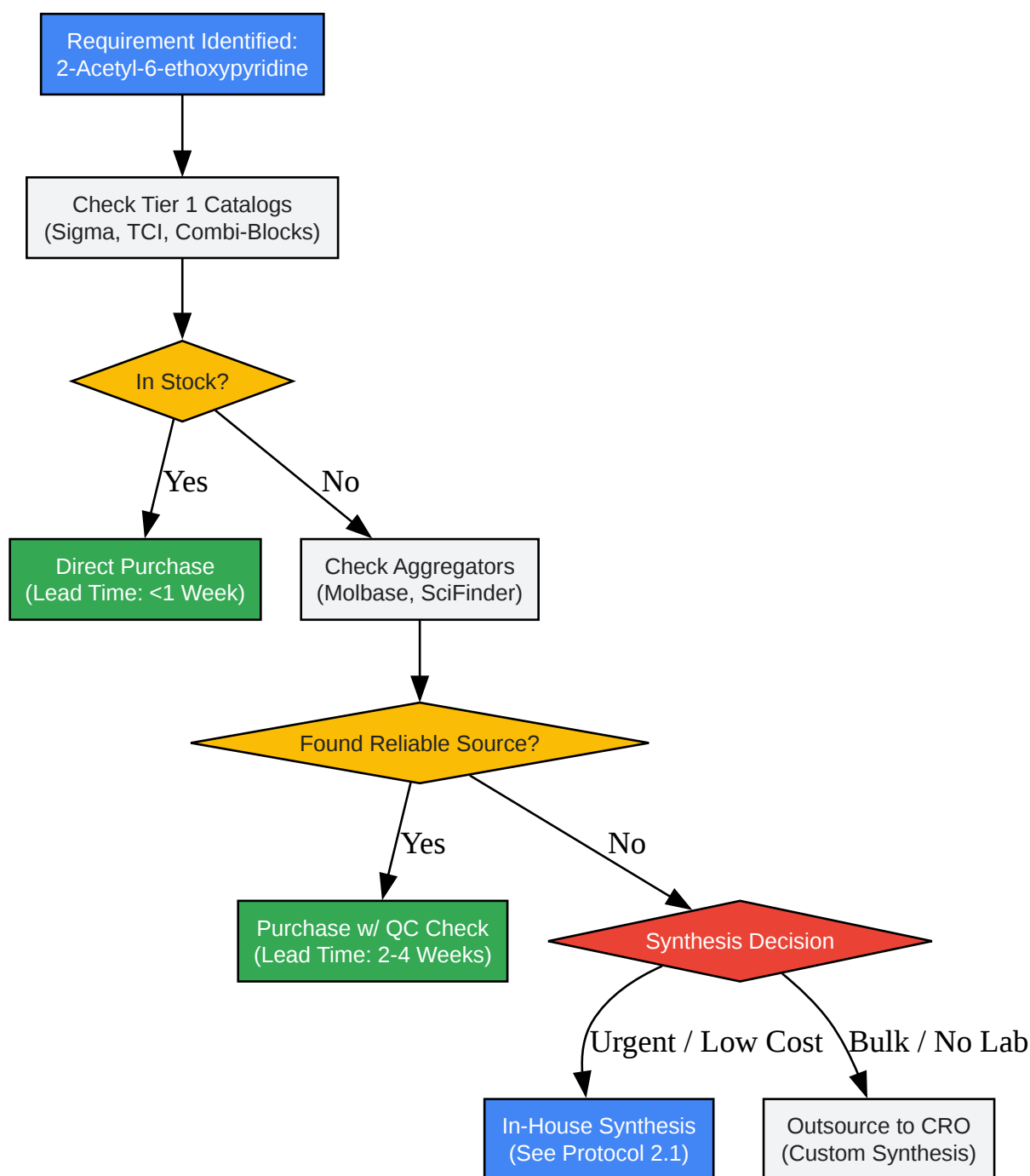
The following suppliers have listed CAS 21190-90-9 in their catalogs. Note: Inventory fluctuates rapidly for Tier 2 chemicals.

Supplier	Catalog / SKU	Purity Specification	Region	Strategic Note
Sigma-Aldrich	21190-90-9	97% (GC)	Global	Primary reference standard. High reliability, high cost.
TCI Chemicals	A2802 (Methoxy Ref)*	Inquire for Ethoxy	Japan/USA	TCI often synthesizes the ethoxy analog on demand if Methoxy is stock.
Enamine	Custom	>95% (NMR)	Ukraine/USA	Best for "Building Block" libraries in drug discovery.
Combi-Blocks	Check CAS	96-98%	USA	Often has stock of pyridine intermediates.

> Critical Note: Many suppliers index the Methoxy analog (CAS 21190-93-2) under similar search terms. Always verify the CAS 21190-90-9 and the chemical structure before ordering to avoid receiving the wrong ether.

## Procurement Decision Logic

The following decision tree illustrates the recommended workflow for securing this material based on quantity and urgency.



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Figure 1: Strategic sourcing workflow for rare pyridine intermediates.

## Part 2: Technical Quality & Synthesis (The "Backup Plan")

If commercial stock is unavailable or prohibitively expensive, 2-acetyl-6-ethoxypyridine can be synthesized in a standard organic laboratory. The following protocol is a self-validating system derived from standard Nucleophilic Aromatic Substitution (

) principles on pyridine rings.

## Synthesis Rationale

The most robust route utilizes 2-acetyl-6-bromopyridine as the starting material. This precursor is commercially abundant (CAS 49669-13-8) because it is a common scaffold for ligands (e.g., terpyridines). The reaction involves the displacement of the bromine atom by an ethoxide nucleophile.[1]

Mechanism:

(Addition-Elimination). Key Driver: The acetyl group at position 2 is electron-withdrawing, activating the pyridine ring (specifically position 6) for nucleophilic attack.

## Experimental Protocol

Target: 5.0 g of 2-acetyl-6-ethoxypyridine.

Reagents:

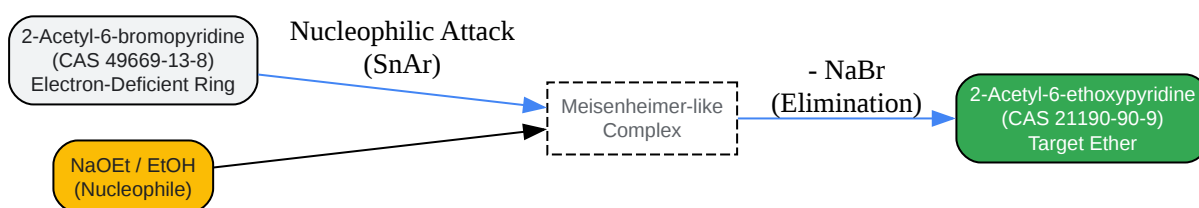
- Substrate: 2-Acetyl-6-bromopyridine (1.0 eq).
- Nucleophile: Sodium Ethoxide (NaOEt) (1.1 eq). Preferably freshly prepared or 21 wt% solution in ethanol.
- Solvent: Absolute Ethanol (Anhydrous).

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 2-acetyl-6-bromopyridine (20 mmol) in absolute ethanol (50 mL).
- Addition: Cool the solution to 0°C in an ice bath. Dropwise add Sodium Ethoxide solution (22 mmol) over 15 minutes. Reasoning: Exothermic control prevents side reactions (e.g., aldol condensation of the acetyl group).

- Reaction: Remove the ice bath and heat the mixture to reflux (approx. 78°C) under an inert atmosphere ( or Ar) for 4–6 hours.
  - Validation Point: Monitor via TLC (Hexane:EtOAc 8:2). The starting material ( ) should disappear, replaced by a more polar product.
- Quench & Workup: Cool to room temperature. Quench with saturated solution (20 mL). Concentrate under reduced pressure to remove ethanol.
- Extraction: Extract the aqueous residue with Dichloromethane ( mL). Wash combined organics with brine, dry over , and concentrate.
- Purification: If necessary, purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

## Synthesis Pathway Diagram



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Figure 2: Nucleophilic Aromatic Substitution pathway for synthesis.

## Part 3: Analytical Characterization[3]

To ensure the integrity of the sourced or synthesized material, the following analytical parameters must be met.

Test	Expected Result	Technical Insight
Appearance	Colorless to pale yellow oil/solid	Pyridines often darken upon oxidation; yellowing indicates aging.
GC-MS	M+ peak at 165 m/z	Look for fragment at m/z 137 (loss of ethyl) and 122 (loss of acetyl).
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	1.4 (t, 3H), 4.4 (q, 2H), 2.6 (s, 3H)	Distinct ethoxy quartet/triplet and acetyl singlet are diagnostic.
Solubility	Soluble in EtOH, DCM, DMSO	Poor solubility in water; critical for formulation.

## Safety & Handling (SDS Summary)

- Hazards: Irritant (Skin/Eye), potentially harmful if swallowed (pyridines can be neurotoxic).
- Storage: Store under inert gas (Argon) at 2–8°C. Ethers can form peroxides over long periods; however, the pyridine ring stabilizes this somewhat compared to aliphatic ethers.
- Odor: Characteristic pyridine-like, slightly sweet/bready. Use in a fume hood.

## References

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- Fisher Scientific. Safety Data Sheet: 2-Acetylpyridine Derivatives. Retrieved from .

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## Sources

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- [2. 2-Acetylpyridine - Wikipedia](https://en.wikipedia.org) [[en.wikipedia.org](https://en.wikipedia.org)]
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